

An In-depth Technical Guide to the Pharmacokinetics of Pentylone Hydrochloride

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Compound of Interest

Compound Name: *Pentylone hydrochloride*

Cat. No.: *B593145*

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Disclaimer: Pentylone is a controlled substance in many jurisdictions. The information provided herein is for research and informational purposes only and does not endorse or encourage the use of this substance.

Introduction

Pentylone (hydrochloride), also known as β -Keto-Methylbenzodioxolypentanamine or 1-(1,3-benzodioxol-5-yl)-2-(methylamino)pentan-1-one, is a substituted cathinone that emerged in the new psychoactive substances (NPS) market.[1] Understanding its pharmacokinetic profile is crucial for forensic toxicology, clinical treatment of intoxication, and the development of potential therapeutic interventions. This guide provides a comprehensive overview of the current scientific understanding of the pharmacokinetics of **pentylone hydrochloride**, including its metabolism, analytical quantification, and the limited available data on its in vivo behavior.

Metabolism of Pentylone

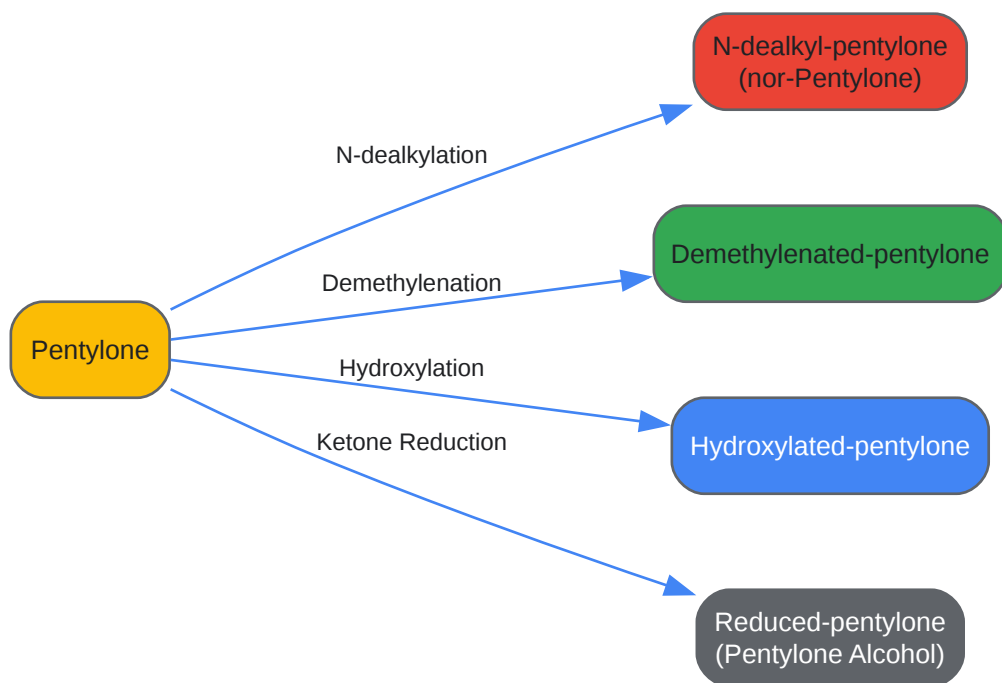
The metabolism of pentylone has been primarily investigated through in vitro studies utilizing human liver microsomes (HLM). These studies have identified several key phase I metabolic pathways.

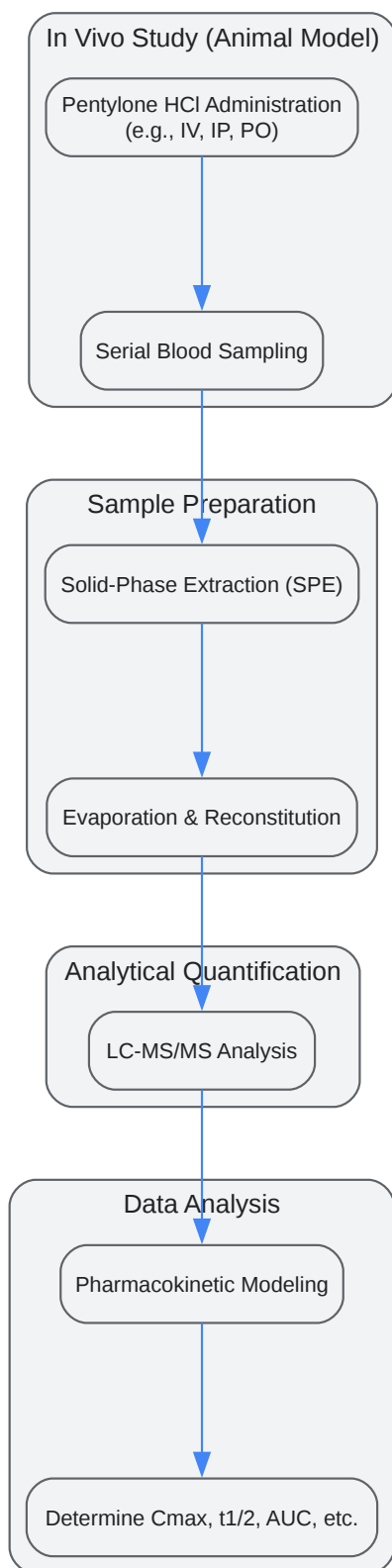
The primary routes of pentylone metabolism are:

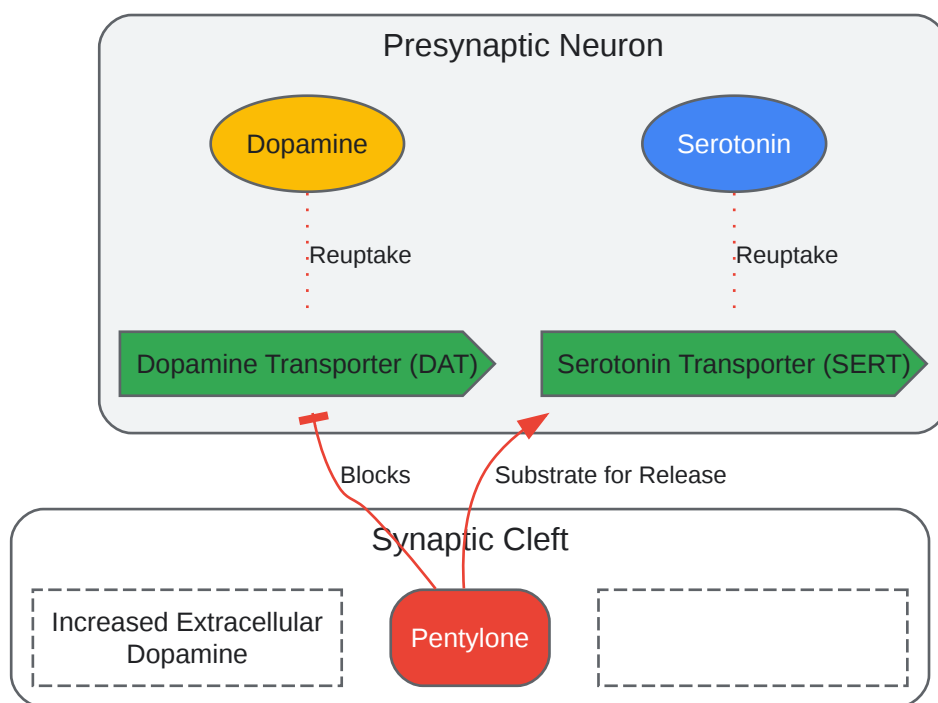
- N-dealkylation: The removal of the methyl group from the amine.
- Demethylenation: The opening of the methylenedioxy ring structure.
- Hydroxylation: The addition of a hydroxyl group to the pentylone molecule.[\[2\]](#)
- Ketone Reduction: While not definitively shown for pentylone itself, the reduction of the beta-ketone to the corresponding alcohol is a prominent metabolic pathway for the closely related compound N-ethyl pentylone and is a likely pathway for pentylone as well.[\[3\]](#)

These metabolic transformations produce a range of metabolites that can be used as biomarkers for pentylone ingestion.[\[2\]](#)[\[3\]](#)

Metabolic Pathway Diagram







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